

Application Notes and Protocols: Methyl Butyrate in Fragrance and Perfume Formulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl butyrate

Cat. No.: B153709

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Introduction

Methyl butyrate (also known as methyl butanoate) is a volatile ester recognized for its characteristic fruity aroma, reminiscent of apples and pineapples.[1][2][3] Its high volatility and distinct scent profile make it a valuable component in the fragrance and perfume industry, primarily as a top note to provide an initial fresh and uplifting impression.[4][5] These application notes provide a comprehensive overview of **methyl butyrate**'s use in fragrance formulation, including its odor profile, typical applications, and quantitative data. Detailed experimental protocols for sensory analysis and stability testing of fragrances containing this ingredient are also presented.

Data Presentation

Physical and Chemical Properties of Methyl Butyrate

Property	Value	Reference
Synonyms	Methyl butanoate, Butyric acid methyl ester	[3][5]
CAS Number	623-42-7	[3][5]
FEMA Number	2693	[3]
Molecular Formula	C5H10O2	[3][5]
Molecular Weight	102.13 g/mol	[3][5]
Appearance	Colorless liquid	[1][3][5]
Boiling Point	102-104 °C	[3][5]
Density	~0.90 g/cm ³	[3]
Solubility	Slightly soluble in water; soluble in ethanol and ether	[1][6]

Odor Profile of Methyl Butyrate

Attribute	Description
Odor Family	Fruity
Odor Description	Apple, pineapple, with sweet and slightly fusel undertones.[1][2][3][6]
Odor Strength	Medium to high, volatile top note.
Substantivity	Low; evaporates quickly.

Recommended Usage Levels of Methyl Butyrate in Fragrance Concentrates

Application	Recommended Concentration (%)
Fine Fragrance (e.g., Eau de Parfum, Eau de Toilette)	Up to 2.0%
Cosmetics (e.g., lotions, creams)	0.1 - 0.5%
Air Care (e.g., diffusers, room sprays)	0.5 - 2.0%
Household Products (e.g., detergents, cleaners)	0.2 - 1.0%

Application Notes

Methyl butyrate is a versatile fragrance ingredient primarily utilized for its bright and recognizable fruity character. Its primary applications include:

- **Top Note Enhancement:** Due to its high volatility, **methyl butyrate** is an excellent top note in fragrance compositions. It provides an initial burst of fruity freshness that captures attention before transitioning to the heart and base notes.[\[4\]](#)
- **Fruity Accords:** It is a key component in the creation of realistic apple, pineapple, and other tropical fruit accords.[\[2\]](#) It can be blended with other esters and aldehydes to create a wide range of fruit-inspired scents.
- **Modification of Floral and Green Fragrances:** While distinctly fruity, **methyl butyrate** can be used in small quantities to add a juicy, natural-smelling lift to floral and green fragrances. For instance, it can introduce a crisp, apple-like nuance to a lily-of-the-valley or a fresh-cut grass accord.
- **Masking Agent:** In certain industrial applications, the strong fruity scent of **methyl butyrate** can be used to mask unpleasant odors.[\[6\]](#)

Experimental Protocols

Protocol 1: Sensory Evaluation of a Fragrance Containing Methyl Butyrate

Objective: To conduct a descriptive sensory analysis of a fragrance formulation containing **methyl butyrate** to characterize its odor profile and intensity.

Materials:

- Fragrance formulation containing a known concentration of **methyl butyrate**.
- Control fragrance formulation (without **methyl butyrate**).
- Perfumer's alcohol (ethanol).
- Glass beakers and stirring rods.
- Perfume testing strips (mouillettes).
- Odor-free evaluation booths.
- Panel of at least 5 trained sensory analysts.
- Data collection forms or software.

Methodology:

- Sample Preparation:
 - Prepare a 10% dilution of both the test fragrance (with **methyl butyrate**) and the control fragrance in perfumer's alcohol.
 - Allow the dilutions to macerate for at least 24 hours in a cool, dark place.
- Panelist Training:
 - Familiarize the panelists with the odor of a dilute solution of **methyl butyrate** in ethanol to serve as a reference.
 - Establish a common vocabulary to describe fruity and ester-like scents.
- Evaluation Procedure:

- Dip a perfume testing strip into the diluted test fragrance, ensuring it is saturated but not dripping.
- Present the strip to the panelist in an odor-free environment.
- Instruct the panelist to evaluate the fragrance at three time points:
 - Top Note (0-5 minutes): Evaluate the initial impression, focusing on the impact of the volatile components.
 - Heart Note (15-60 minutes): Evaluate the main character of the fragrance as the top notes dissipate.
 - Base Note (2-4 hours): Evaluate the lingering scent profile.
- Repeat the process with the control fragrance.
- Panelists should rate the intensity of the fruity (apple/pineapple) character and other relevant descriptors on a labeled magnitude scale (e.g., 0-10, where 0 is not perceptible and 10 is extremely strong).
- Data Analysis:
 - Collect the intensity ratings from all panelists.
 - Calculate the mean and standard deviation for each descriptor at each time point for both the test and control fragrances.
 - Use appropriate statistical tests (e.g., t-test or ANOVA) to determine if there are significant differences in the perceived odor profiles.

Protocol 2: Accelerated Stability Testing of a Fragrance Oil Containing Methyl Butyrate

Objective: To assess the physical and chemical stability of a fragrance oil containing **methyl butyrate** under accelerated aging conditions.

Materials:

- Fragrance oil containing **methyl butyrate**.
- Control fragrance oil (without **methyl butyrate**).
- Clear and amber glass vials with airtight caps.
- Temperature-controlled stability chambers or ovens.
- UV light exposure cabinet.
- pH meter.
- Viscometer.
- Gas chromatograph-mass spectrometer (GC-MS) (optional, for advanced chemical analysis).

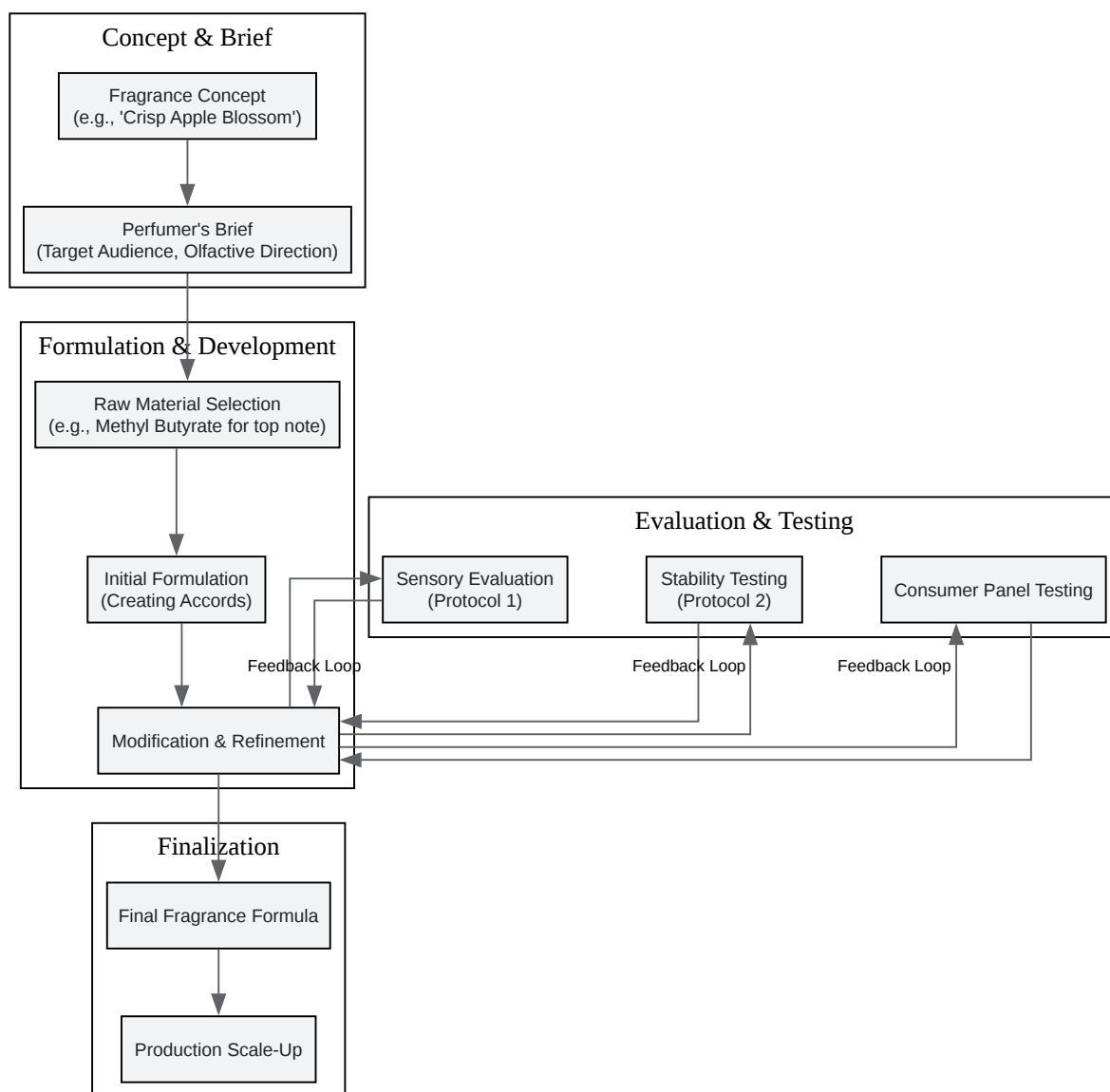
Methodology:

- Initial Analysis (Time 0):
 - For both the test and control fragrance oils, record the initial:
 - Appearance: Color and clarity.
 - Odor: Evaluated by a trained perfumer or sensory panel.
 - pH (if the fragrance is to be used in an aqueous base).
 - Viscosity.
 - If available, perform a GC-MS analysis to obtain an initial chemical profile.
- Sample Storage:
 - Divide the test and control samples into multiple aliquots in both clear and amber glass vials.
 - Store the vials under the following conditions:

- Elevated Temperature: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$.
- Room Temperature (Control): $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$.
- UV Light Exposure: In a UV light cabinet at room temperature.
- Freeze-Thaw Cycles: Alternate between -10°C for 24 hours and 25°C for 24 hours for three cycles.
- Periodic Evaluation:
 - At specified time points (e.g., 1, 2, 4, 8, and 12 weeks), remove a set of samples from each storage condition.
 - Allow the samples to equilibrate to room temperature.
 - Evaluate the following parameters and compare them to the initial analysis and the room temperature control:
 - Appearance: Note any changes in color (discoloration) or clarity (precipitation).
 - Odor: A trained perfumer should evaluate any changes in the scent profile, paying close attention to the fruity top note of **methyl butyrate** and the emergence of any off-odors (which could indicate degradation, such as hydrolysis to butyric acid).
 - pH: Measure any significant shifts.
 - Viscosity: Measure any changes in flow characteristics.
 - For a more in-depth analysis, GC-MS can be used to identify the degradation products and quantify the remaining concentration of **methyl butyrate**.
- Data Interpretation:
 - Compile the results in a tabular format.
 - Significant changes in color, odor, pH, or viscosity under accelerated conditions may indicate potential long-term stability issues. The hydrolysis of **methyl butyrate** can lead to

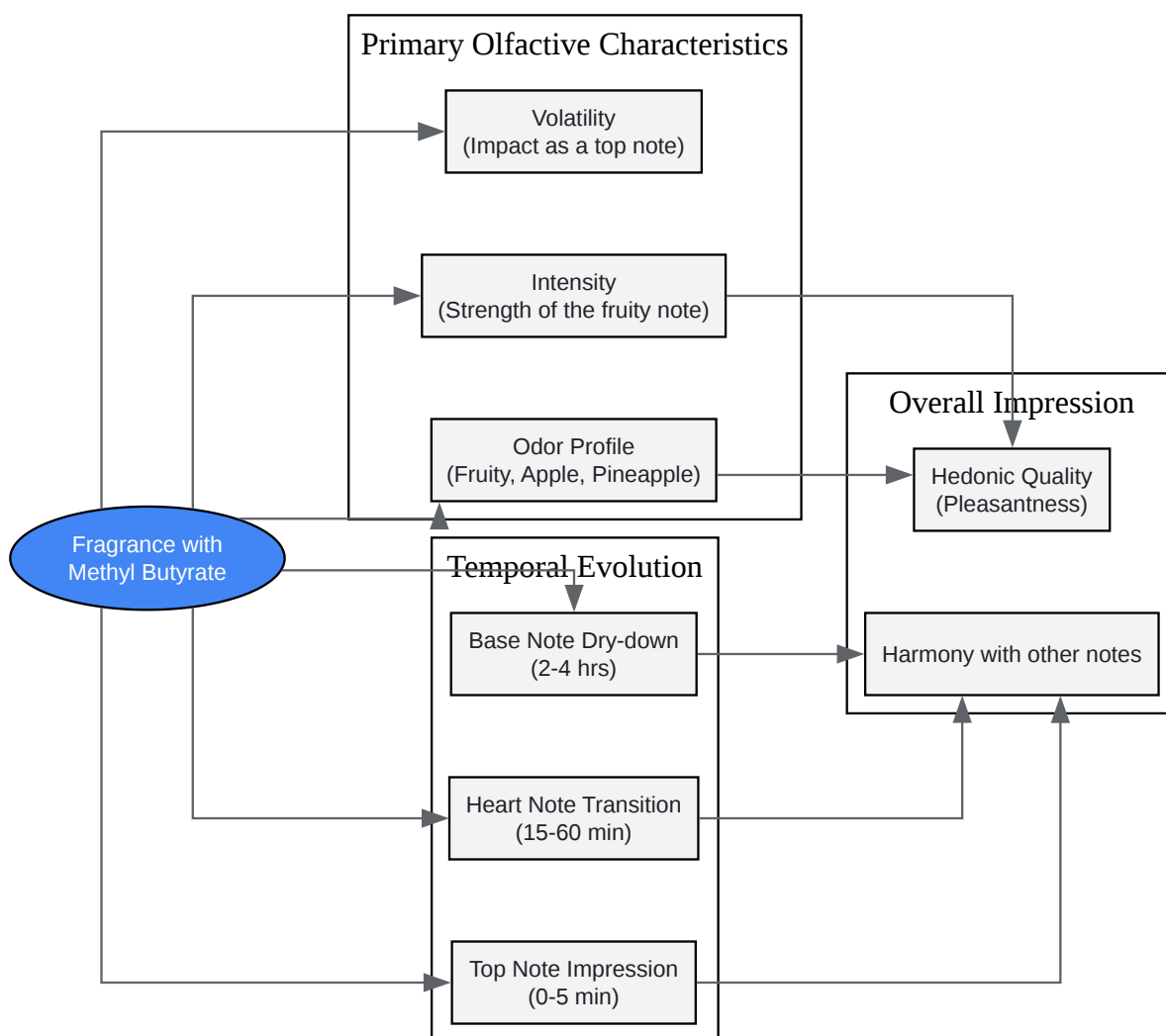
a rancid, cheesy off-odor due to the formation of butyric acid.

Visualizations



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Caption: Fragrance Development Workflow.

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Caption: Sensory Evaluation Criteria.

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- To cite this document: BenchChem. [Application Notes and Protocols: Methyl Butyrate in Fragrance and Perfume Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153709#methyl-butyrate-applications-in-fragrance-and-perfume-formulation]

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